

Use of Disperse Red 129 in non-linear optics

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Compound of Interest

Compound Name: Disperse red 129

CAS No.: 12236-23-6

Cat. No.: B1172499

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Application Note: Engineering Non-Linear Optical (NLO) Materials using **Disperse Red 129**

Abstract

This guide details the protocol for utilizing **Disperse Red 129** (DR129), a donor-acceptor azo chromophore, to fabricate second-order non-linear optical (NLO) polymer thin films. While Disperse Red 1 (DR1) remains the historic standard, DR129 offers distinct structural characteristics relevant to electro-optic modulation and frequency doubling. This document targets researchers in materials science and bio-photonics, providing a rigorous workflow from solution processing to corona poling and Second Harmonic Generation (SHG) characterization.

Introduction: The Physics of Disperse Red 129

Disperse Red 129 (CAS: 12236-23-6) belongs to the class of pseudo-stilbene azo dyes. Its utility in non-linear optics stems from its Donor-

-Acceptor (D-

-A) electronic architecture.

- Mechanism: The molecule possesses a strong electron-donating group (amine) and an electron-withdrawing group (nitro/cyano) connected by an azo bridge (). Upon excitation, charge transfer occurs across the conjugated -system, creating a large difference between the ground and excited state dipole moments ().
- Hyperpolarizability (): This charge transfer results in a high first molecular hyperpolarizability (), the microscopic origin of the macroscopic second-order susceptibility ().
- Comparison: Structurally analogous to Disperse Red 13 and Disperse Red 1, DR129 is often selected for specific solubility profiles in fluorinated or high- polymers where standard DR1 may aggregate.

Table 1: Comparative Properties of Common NLO Azo Dyes

Property	Disperse Red 1 (Standard)	Disperse Red 13	Disperse Red 129
CAS Number	2872-52-8	3180-81-2	12236-23-6
Chromophore Type	Pseudo-stilbene Azo	Pseudo-stilbene Azo	Pseudo-stilbene Azo
(in PMMA)	~490 nm	~503 nm	~500-510 nm (Solvent dependent)
Thermal Stability	Moderate (<200°C)	Moderate	High (Structure dependent)
Primary Application	Standard Reference	Optical Switching	Guest-Host NLO Systems

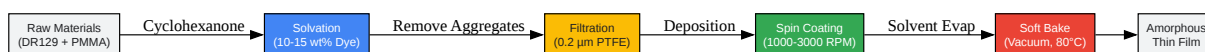
Protocol: Thin Film Fabrication (Guest-Host System)

Objective: Create a high-optical-quality polymer film doped with DR129, preventing chromophore aggregation which quenches NLO activity.

Materials:

- Chromophore: **Disperse Red 129** (Recrystallized from ethanol to remove ionic impurities).
- Host Polymer: PMMA (Polymethyl methacrylate),
(Standard) or APC (Amorphous Polycarbonate) for higher thermal stability.
- Solvent: Cyclohexanone or Cyclopentanone (High boiling point prevents "orange peel" defects).
- Substrate: ITO-coated glass (for contact poling) or fused silica (for corona poling).

Workflow Diagram (DOT):



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Figure 1: Step-by-step fabrication workflow for DR129-doped polymer films.

Step-by-Step Procedure:

- Solution Preparation:
 - Dissolve PMMA in Cyclohexanone to achieve a 10 wt% polymer solution.
 - Add **Disperse Red 129** to the solution. A typical doping concentration is 5-10 wt% relative to the polymer. Note: Exceeding 15% often leads to phase separation (dimers) which reduces NLO efficiency.
 - Stir magnetically at 40°C for 4 hours.

- Filtration (Critical):
 - Filter the solution through a 0.2 μm PTFE syringe filter. This removes undissolved particles that cause electrical breakdown during poling.
- Spin Coating:
 - Dispense solution onto the substrate.[\[1\]](#)[\[2\]](#)[\[3\]](#)
 - Stage 1: 500 RPM for 5s (Spread).
 - Stage 2: 1500-2000 RPM for 45s (Thickness control).
 - Target Thickness: 1.0 - 2.0 μm .
- Soft Bake:
 - Bake at 80°C in a vacuum oven for 12 hours. Why? Residual solvent acts as a plasticizer, lowering the Glass Transition Temperature () and causing unstable poling alignment.

Protocol: Electric Field Poling (Corona Method)

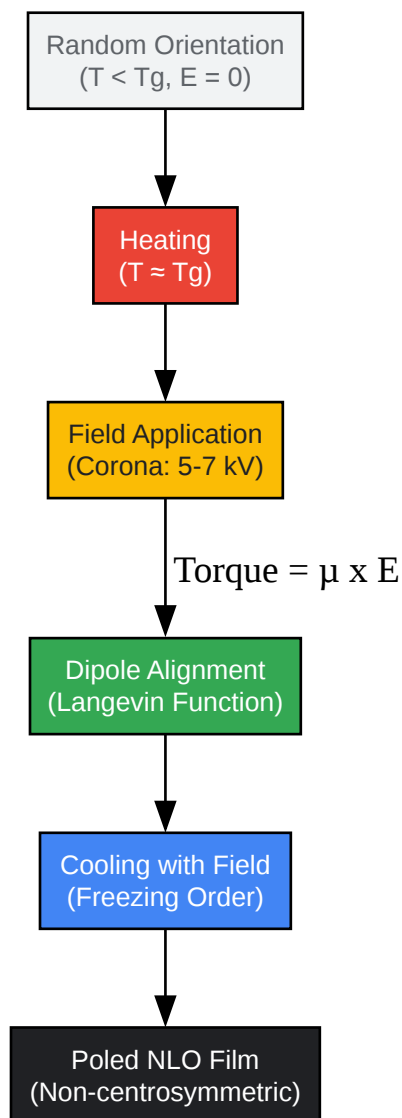
Context: As-cast films are centrosymmetric (randomly oriented) and exhibit zero second-order NLO response (

). Poling aligns the dipoles to break this symmetry.

Mechanism:

- Heat film to near (increasing molecular mobility).
- Apply high DC electric field (aligning dipoles).
- Cool to room temperature while maintaining the field (freezing alignment).

Poling Setup Diagram (DOT):



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Figure 2: Thermodynamic cycle of the Corona Poling process.

Procedure:

- Setup: Place the film on a grounded heater block. Position a tungsten needle 1-2 cm above the film.
- Heating: Raise temperature to

- 5°C (approx. 95°C for PMMA/DR129).

- Field Application: Apply +5 to +7 kV to the needle. The air ionizes, depositing surface charge on the film, creating a massive internal field ().
- Soak: Maintain conditions for 15-30 minutes.
- Cooling: Turn off the heater. Keep voltage ON until the sample reaches 35°C.
- Termination: Turn off voltage. The dipoles are now "frozen" in alignment.

Characterization: Second Harmonic Generation (SHG)

Method: Maker Fringe Analysis. Objective: Determine the electro-optic coefficient () or second-order susceptibility ().

- Laser Source: Nd:YAG laser (1064 nm fundamental).
- Detection: Photomultiplier tube (PMT) with a 532 nm bandpass filter.
- Measurement: Rotate the sample (angle of incidence) and record the 532 nm intensity.
- Calculation: Fit the fringe pattern to the Maker Fringe equation.
 - Reference: Compare signal against a Y-cut Quartz standard ().

Troubleshooting & Validation (Self-Correcting Steps)

Issue	Diagnosis	Corrective Action
Sparking/Pinholes	Voltage too high or dust particles.	Reduce voltage by 1 kV; Improve filtration (0.1 μm); Clean substrate with Piranha solution.
Low SHG Signal	Poling temperature too low ().	Verify of the doped polymer (dye lowers) . Increase poling temp by 5°C.
Signal Decay	Relaxation of dipoles.	Use a host polymer with higher (e.g., Polyimide) or cross-link the system after poling.
Opaque Film	Phase separation (Dye crystallization).	Reduce dye concentration; Switch to a more polar solvent (e.g., DMF/Cyclohexanone mix).

References

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